

Personal protective equipment for handling Linalool-13C3

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Compound of Interest

Compound Name: Linalool-13C3

Cat. No.: B15138628

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Essential Safety and Handling Guide for Linalool-13C3

This guide provides crucial safety and logistical information for handling **Linalool-13C3** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of researchers and maintaining a secure work environment.

Physicochemical and Toxicological Data

The following table summarizes key physical, chemical, and toxicological properties of Linalool, which are directly applicable to **Linalool-13C3**.

Property	Value	References
Chemical Formula	C ₁₀ H ₁₈ O	[1][2][3]
Molecular Weight	154.25 g/mol	[1][2][3]
Appearance	Colorless liquid	[1][2][4]
Odor	Floral, spicy herbal	[1][5]
Boiling Point	~198-199 °C (~390 °F)	[1][5][6][7]
Flash Point	~75-81 °C (~167-178 °F)	[1][4][6]
Density	~0.86-0.87 g/cm ³ at 25 °C	[5][6][7]
Vapor Pressure	0.1 mbar @ 20 °C	[6]
Solubility in Water	~1.45-1.59 g/L at 25 °C	[2][6]
Hazards	Combustible liquid. Causes skin and serious eye irritation. May cause an allergic skin reaction. Harmful to aquatic life.	[8]
Acute Toxicity (Oral, Rat LD50)	2,790 mg/kg	[3]
Acute Toxicity (Dermal, Rabbit LD50)	5,610 mg/kg	[3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for various laboratory activities involving **Linalool-13C3**.

Scenario	Recommended Personal Protective Equipment (PPE)	References
Routine Laboratory Operations	• Eye Protection: Safety glasses with side shields or chemical splash goggles. • Hand Protection: Nitrile or neoprene gloves. Inspect gloves before use and change if contaminated. • Body Protection: A properly fitted lab coat (Nomex® or similar flame-retardant material recommended). • Footwear: Closed-toe and closed-heel shoes.	[9] [10] [11]
Spill or Accidental Release	• Respiratory Protection: Required when vapors or aerosols are generated. Use a NIOSH-approved respirator with an organic vapor cartridge. • Eye Protection: Chemical splash goggles and a face shield. • Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). • Body Protection: Chemical-resistant apron or coveralls over a lab coat.	[12] [13]
Waste Disposal	• Eye Protection: Chemical splash goggles. • Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). • Body Protection: Lab coat.	[11]

Operational and Disposal Plans

Handling and Storage Procedures

- Ventilation: Always handle **Linalool-13C3** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[14\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[\[6\]](#)[\[8\]](#) Take precautionary measures against static discharge.
- Personal Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[14\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[6\]](#)[\[14\]](#) The recommended storage temperature is 2-8 °C.[\[14\]](#) Store under an inert gas like argon if possible.

Spill Cleanup Protocol

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Containment: Cover drains to prevent environmental release.[\[14\]](#)
- Absorption: Absorb the spill with an inert, non-combustible absorbent material such as sand, diatomaceous earth, or a universal binding agent.[\[14\]](#)
- Collection: Collect the absorbed material and place it into a suitable, labeled container for disposal.[\[14\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.

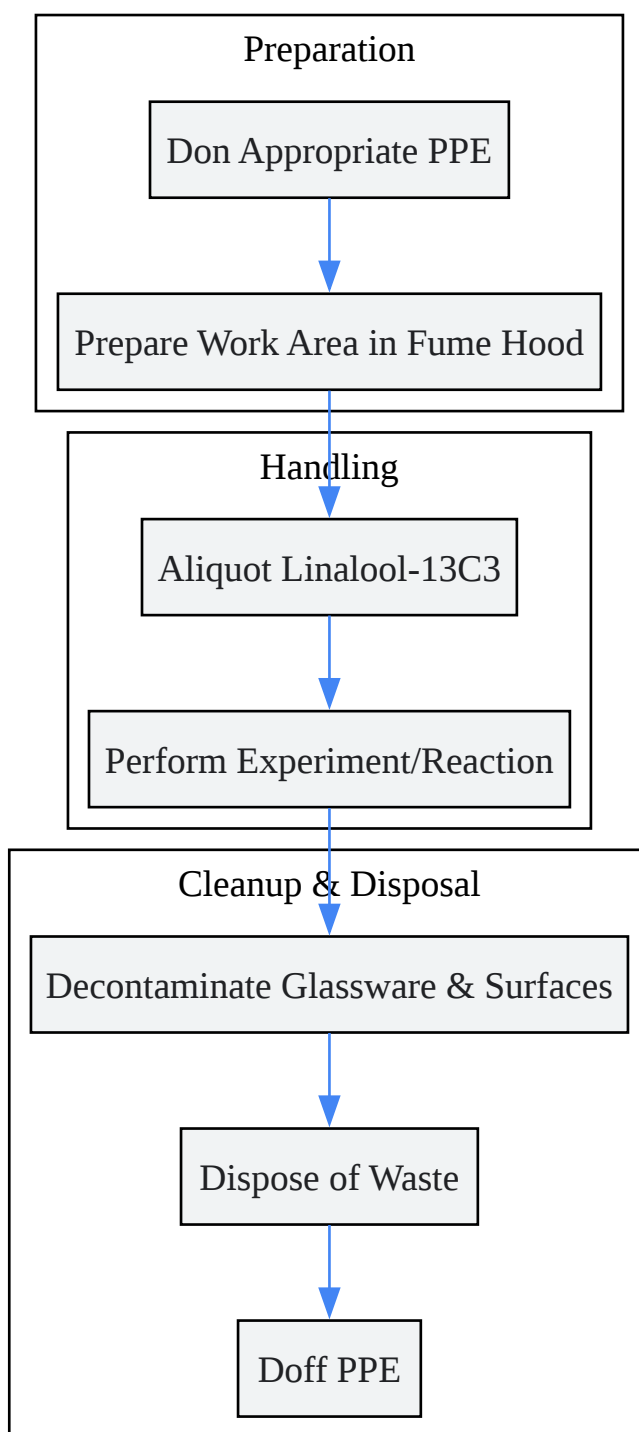
Waste Disposal Plan

- Containerization: Dispose of **Linalool-13C3** and any contaminated materials in a clearly labeled, sealed container. Do not mix with other waste.

- Regulations: All waste disposal must be conducted in strict accordance with local, state, and federal regulations.
- Contaminated PPE: Handle contaminated PPE as hazardous waste and dispose of it accordingly.

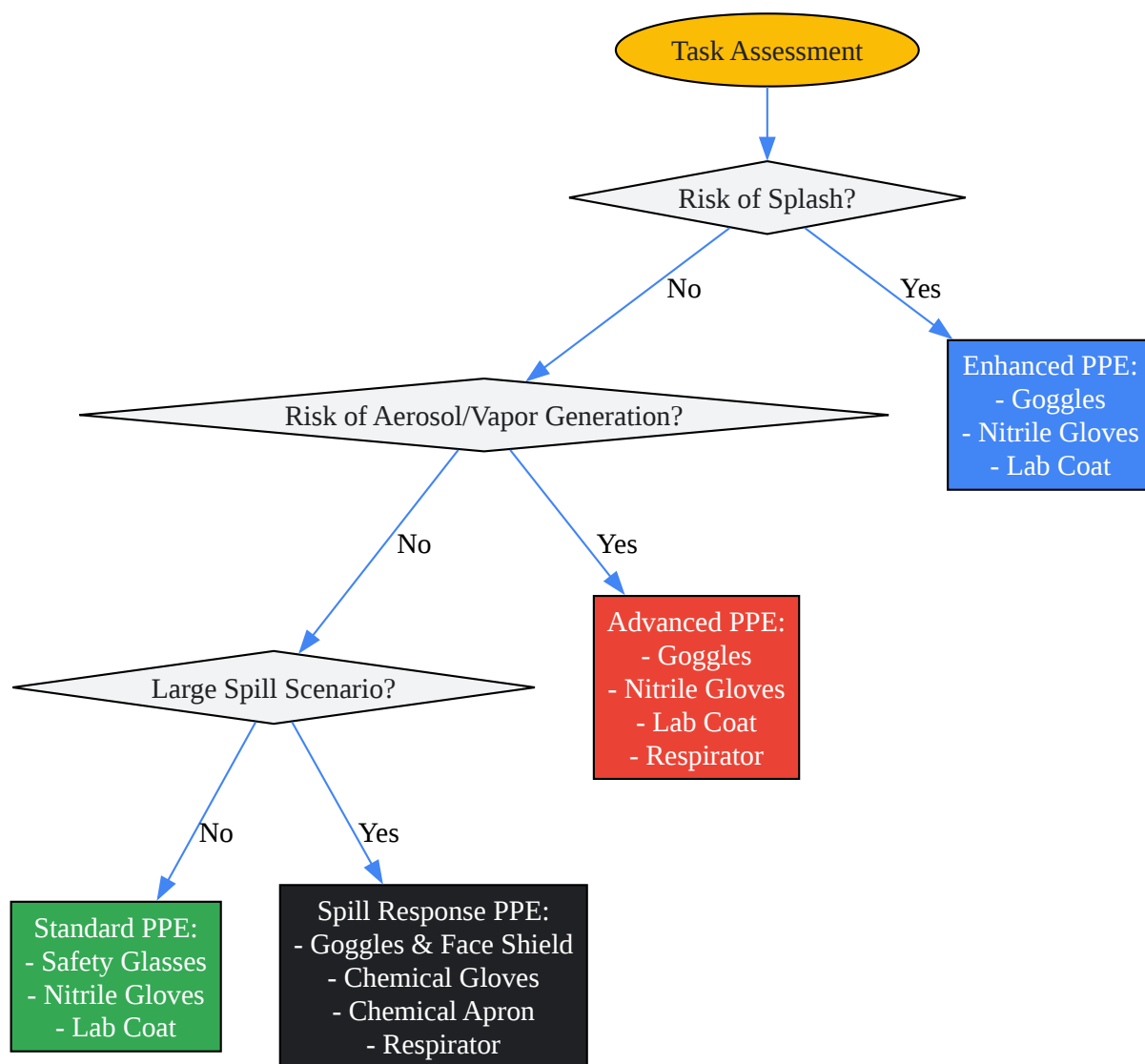
Experimental Workflow and Safety Decision Making

The following diagrams illustrate the general experimental workflow for handling **Linalool-13C3** and the decision-making process for selecting the appropriate PPE.



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Caption: General experimental workflow for handling **Linalool-13C3**.



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Caption: Decision-making for selecting appropriate PPE.

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